

Personal protective equipment for handling 5-Fluoromethylornithine

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Compound of Interest

Compound Name: 5-Fluoromethylornithine

Cat. No.: B039485

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Essential Safety and Handling Guide for 5-Fluoromethylornithine

This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **5-Fluoromethylornithine**. The following procedures are based on available supplier safety information and general laboratory best practices, as a comprehensive Safety Data Sheet (SDS) was not immediately available.

Personal Protective Equipment (PPE)

When handling **5-Fluoromethylornithine**, a thorough risk assessment should be conducted to ensure the appropriate level of protection. The following table summarizes the recommended PPE.

PPE Category	Item	Specifications and Use
Eye Protection	Safety Goggles or Face Shield	Use whenever there is a risk of splashing. Standard eyeglasses are not sufficient. [1] [2] [3]
Hand Protection	Chemical-Resistant Gloves	Nitrile, neoprene, or other appropriate chemical-resistant gloves should be worn. [1] [4] PVC gloves are not recommended due to poor chemical resistance. [2] Inspect gloves for any signs of degradation or contamination before use.
Body Protection	Laboratory Coat	A lab coat is required to protect against skin contact. [3]
Respiratory Protection	Use in a Ventilated Area	Handle in a chemical fume hood to avoid inhalation of any dust or aerosols.
Foot Protection	Closed-Toed Shoes	Shoes that fully cover the feet are mandatory in a laboratory setting. [3] [4]

Operational Plan: Handling and Storage

Handling:

- Engineering Controls: Use in a well-ventilated laboratory, preferably within a chemical fume hood, to minimize inhalation exposure.[\[5\]](#)
- Personal Hygiene: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Recommended storage temperatures for the powder form are -20°C for up to 3 years.[6]
- For solutions in solvent, storage at -80°C is recommended for up to 1 year.[6]

Disposal Plan

Dispose of **5-Fluoromethylornithine** and any contaminated materials in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or the environment.

Waste Collection:

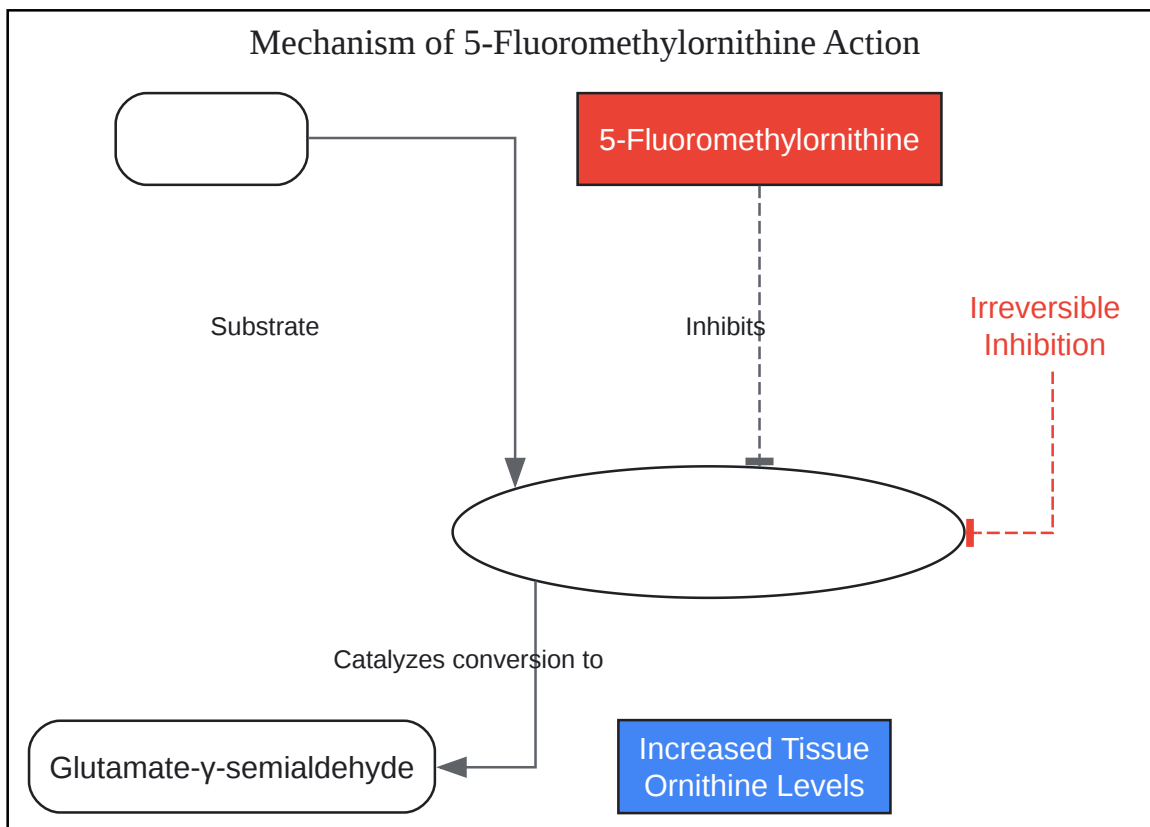
- Labeling: Clearly label a dedicated, sealed container for "Halogenated Organic Waste" and specify "**5-Fluoromethylornithine**".[7]
- Segregation: Do not mix with other waste streams unless compatible.
- Contaminated Materials: All disposable labware, gloves, and absorbent materials that have come into contact with **5-Fluoromethylornithine** should be collected as hazardous waste.[8]

Disposal Method:

- The primary method of disposal is through an approved hazardous waste disposal facility.[7]

Experimental Protocols: Mechanism of Action

5-Fluoromethylornithine is a specific and irreversible inhibitor of L-ornithine:2-oxoacid aminotransferase (OAT).[9][10][11] OAT is a key enzyme in the metabolic pathway of ornithine. By inhibiting OAT, **5-Fluoromethylornithine** leads to an increase in ornithine concentrations in tissues.[10]



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